

Essential Safety and Operational Guide for 5-Bromo-4-chloropyrimidine

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Compound of Interest

Compound Name: 5-Bromo-4-chloropyrimidine

Cat. No.: B1279914

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **5-Bromo-4-chloropyrimidine**, a key reagent in pharmaceutical and agrochemical research. Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

I. Hazard Identification and Safety Data

5-Bromo-4-chloropyrimidine is a halogenated pyrimidine derivative that presents several potential hazards. Based on data from safety data sheets of the compound and its close analogs, the primary risks include:

- Acute Toxicity (Oral): Harmful if swallowed.^{[1][2]}
- Skin Irritation: Causes skin irritation.^{[1][2][3]}
- Serious Eye Damage/Irritation: Causes serious eye irritation or damage.^{[1][2]}
- Respiratory Irritation: May cause respiratory tract irritation.^{[1][2]}

The following table summarizes key quantitative data for **5-Bromo-4-chloropyrimidine**.

Property	Value
Molecular Formula	C ₄ H ₂ BrClN ₂
Molar Mass	193.43 g/mol [4]
Appearance	Colorless to pale yellow crystal or powder[4]
Melting Point	73-79 °C
Boiling Point	250.7 ± 20.0 °C (Predicted)[4]
Density	1.859 ± 0.06 g/cm ³ (Predicted)[4]

II. Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **5-Bromo-4-chloropyrimidine** to minimize exposure.

Body Part	Personal Protective Equipment (PPE)	Specifications & Best Practices
Eyes/Face	Safety Goggles & Face Shield	Wear tightly fitting safety goggles with side-shields. A face shield should be worn for procedures with a high risk of splashing.[5][6]
Skin	Chemical-Resistant Gloves & Laboratory Coat	Use chemically impermeable gloves (e.g., nitrile) inspected before use.[6] A lab coat, long pants, and closed-toe shoes are required.[7]
Respiratory	Fume Hood or Respirator	Always handle in a well-ventilated area, preferably within a chemical fume hood. [4][7] If dust is generated, an appropriate particulate respirator should be used.

III. Operational Plan: Step-by-Step Handling Procedures

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Assemble all necessary equipment and reagents before starting.
 - Verify that an appropriate spill kit and emergency eyewash station/shower are accessible.
- Weighing and Transfer:
 - Perform all weighing and transfers of solid **5-Bromo-4-chloropyrimidine** within a chemical fume hood to avoid inhalation of dust.
 - Use anti-static weighing paper or a suitable container to prevent dispersal of the powder.
 - Close the primary container tightly immediately after use.[\[8\]](#)[\[9\]](#)
- In Solution:
 - When dissolving the compound, add it slowly to the solvent to avoid splashing.
 - The compound has good solubility in common organic solvents like ethanol, dimethylformamide, and dichloromethane.[\[4\]](#)
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[\[8\]](#)
 - Decontaminate all equipment and the work surface.
 - Remove and properly dispose of contaminated PPE.

IV. Disposal Plan

Proper disposal of **5-Bromo-4-chloropyrimidine** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - All waste containing **5-Bromo-4-chloropyrimidine** must be treated as hazardous waste.
 - As a halogenated organic compound, it must be segregated from non-halogenated waste streams.[\[10\]](#)
- Waste Collection:
 - Solid Waste: Collect contaminated consumables (e.g., gloves, weighing paper, pipette tips) in a dedicated, clearly labeled solid hazardous waste container.[\[10\]](#)
 - Liquid Waste: Solutions containing **5-Bromo-4-chloropyrimidine** should be collected in a designated halogenated organic solvent waste container.[\[10\]](#) Do not mix with non-halogenated solvents.
- Container Management:
 - Use compatible, leak-proof containers for all waste.[\[10\]](#)
 - Label containers clearly with "Hazardous Waste," the full chemical name "**5-Bromo-4-chloropyrimidine**," and appropriate hazard pictograms.[\[10\]](#)
 - Keep waste containers securely closed except when adding waste and store them in a designated satellite accumulation area.[\[7\]](#)[\[10\]](#)
- Final Disposal:
 - The final disposal must be conducted by a licensed hazardous waste disposal company.[\[7\]](#)[\[10\]](#)
 - The recommended disposal method for halogenated organic compounds is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[7\]](#)[\[10\]](#)

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for waste pickup.

V. Emergency Procedures

- Spill: In case of a spill, evacuate the area. For small spills, use an inert absorbent material to contain the spill, then sweep up and place it in a suitable container for disposal.[7][8] Avoid creating dust.[7] Ensure the area is well-ventilated.[7]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[2][8] Remove contaminated clothing.[2] Seek medical attention if irritation persists.[2]
- Eye Contact: Rinse cautiously with water for several minutes.[8] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[8]
- Inhalation: Move the person to fresh air.[2][8] If breathing is difficult, give oxygen. Seek medical attention.[2]
- Ingestion: Rinse mouth.[2] Do NOT induce vomiting. Seek immediate medical attention.

Caption: Workflow for the safe handling and disposal of **5-Bromo-4-chloropyrimidine**.

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